

Personal protective equipment for handling Methyl 2-iodobenzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 2-iodobenzoate**

Cat. No.: **B057072**

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Essential Safety and Handling Guide for Methyl 2-iodobenzoate

This guide provides critical safety protocols, personal protective equipment (PPE) requirements, and operational procedures for the safe handling and disposal of **Methyl 2-iodobenzoate**. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing risk to personnel.

Hazard Identification and Personal Protective Equipment (PPE)

Methyl 2-iodobenzoate is classified as a hazardous chemical that can cause significant irritation.^[1] It is known to cause skin irritation, serious eye irritation, and may lead to respiratory tract irritation.^{[1][2]} The complete toxicological properties of this substance have not been fully investigated, warranting cautious handling at all times.^[3]

Required Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[1][3]	To prevent contact with eyes, which can cause serious irritation.[1]
Skin Protection	Chemically resistant gloves (e.g., standard nitrile) and appropriate protective clothing.[3][4]	To prevent skin exposure, which can cause irritation.[1]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 dust mask or a type ABEK (EN14387) filter respirator) should be used when ventilation is inadequate or when handling large quantities.[3][4]	To avoid inhalation of vapors or mists, which may cause respiratory tract irritation.[2]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for safety.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure that an appropriate fume hood is operational.[4] Locate and verify the functionality of the nearest safety shower and eyewash station.[1]
- Personal Protective Equipment (PPE): Don a lab coat, appropriate gloves, and chemical safety goggles.[4]
- Dispensing: Conduct all handling and dispensing of **Methyl 2-iodobenzoate** inside a certified chemical fume hood to ensure adequate ventilation.[3][4]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[3]

- Cleaning: Clean all contaminated equipment and surfaces. Contaminated clothing should be removed immediately and washed before reuse.[3]

Storage Requirements

- Store in a tightly closed container.[3]
- Keep the container in a cool, dry, and well-ventilated area.[1][3]
- Store away from incompatible substances, such as strong oxidizing agents, heat, light, and ignition sources.[4][5]
- The designated storage class for this chemical is 10 - Combustible liquids.

Waste Disposal Plan

- All waste, including empty containers and materials used for spill cleanup, must be disposed of through an approved waste disposal plant.[1]
- Follow all federal, state, and local environmental regulations for chemical waste disposal.[5]

Emergency Procedures

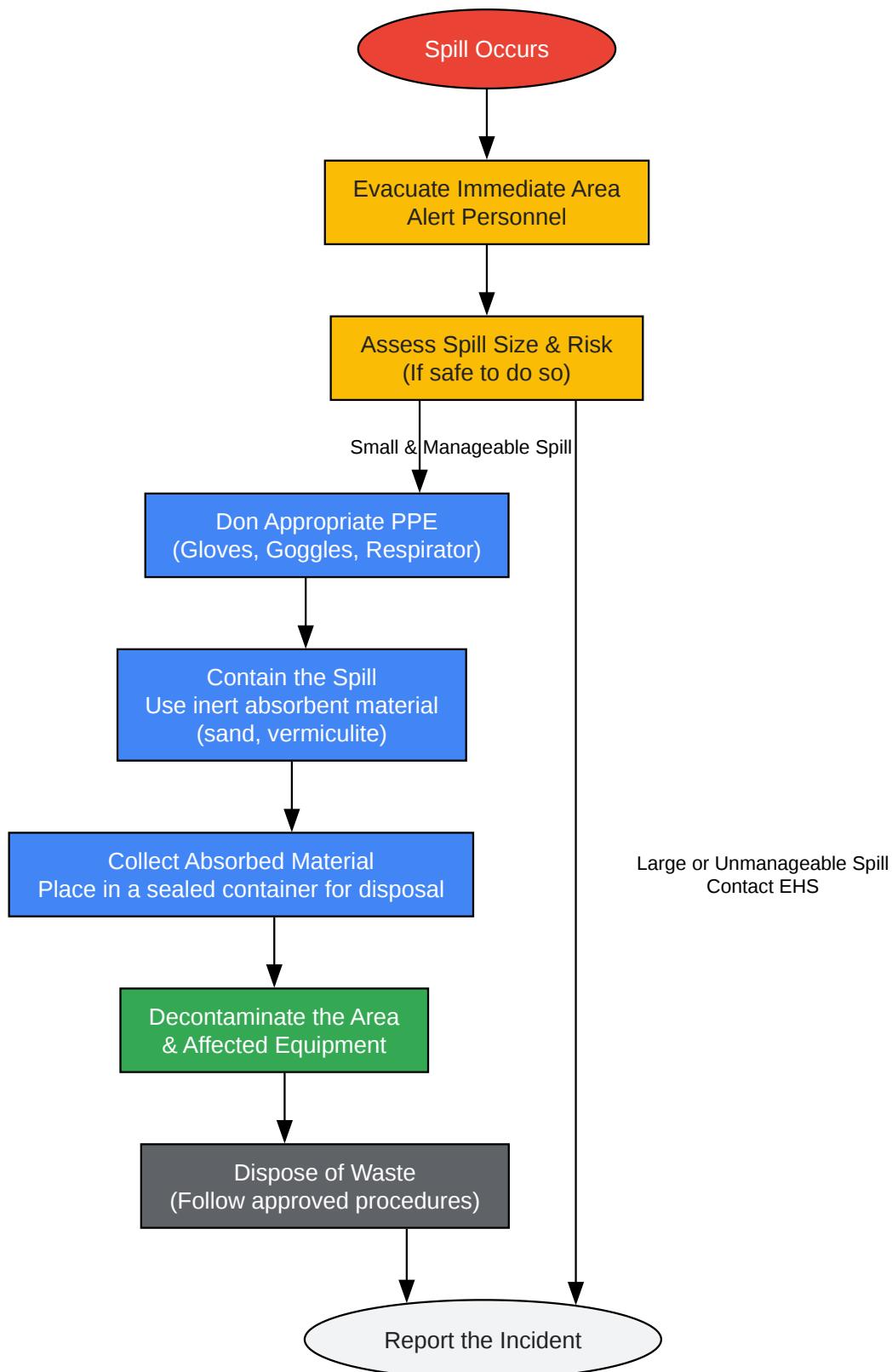
Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek immediate medical attention.[3]
Skin Contact	Remove all contaminated clothing and shoes. Immediately flush the affected skin area with plenty of soap and water for at least 15 minutes. Get medical attention.[3]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration. Seek medical aid.[3][6]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and provide 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][6]

Spill Response Workflow

In the event of a spill, the following workflow must be initiated immediately to contain and mitigate the hazard.

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Caption: Workflow for handling a **Methyl 2-iodobenzoate** spill.

Chemical and Physical Properties

A summary of key quantitative data for **Methyl 2-iodobenzoate**.

Property	Value
Molecular Formula	C ₈ H ₇ IO ₂ ^{[7][8]}
Molecular Weight	262.04 g/mol ^{[7][8]}
Appearance	Clear colorless to pale yellow liquid ^[5]
Density	1.784 g/mL at 25 °C
Boiling Point	149-150 °C at 10 mmHg
CAS Number	610-97-9 ^{[1][8]}

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- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-iodobenzoate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b057072#personal-protective-equipment-for-handling-methyl-2-iodobenzoate>]

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